

An In-depth Technical Guide to 2,6-Dihydroxynaphthalene (CAS: 581-43-1)

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Compound of Interest

Compound Name: 2,6-Dihydroxynaphthalene

Cat. No.: B047133

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-dihydroxynaphthalene** (CAS number 581-43-1), a versatile aromatic organic compound. This document consolidates essential physicochemical data, detailed experimental protocols, and an exploration of its applications, with a focus on its relevance to chemical synthesis and the life sciences.

Physicochemical Properties

2,6-Dihydroxynaphthalene is a solid, aromatic compound belonging to the naphthalene family, characterized by two hydroxyl groups attached to its structure.^[1] These functional groups significantly influence its chemical reactivity and physical properties.

Property	Value	Reference
CAS Number	581-43-1	[1][2]
Molecular Formula	C ₁₀ H ₈ O ₂	[2]
Molecular Weight	160.17 g/mol	[3]
Appearance	Solid.[2] Off-white to brown powder or crystals.[4]	
Melting Point	220-227 °C	[2]
Boiling Point	375 °C	[2]
Solubility	Insoluble in water.[2] Soluble in organic solvents.[1]	
Vapor Pressure	3.6 x 10 ⁻⁶ mm Hg at 25 °C	[2]
Density	1.330 g/cm ³ at 20 °C	[2]
pKa	9.55	[2]
LogP	1.9	[2]

Synthesis and Purification

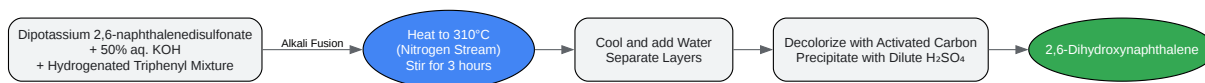
Synthesis via Alkali Fusion

A common and high-yield method for the synthesis of **2,6-dihydroxynaphthalene** is through the alkali fusion of 2,6-naphthalenedisulfonate.[5][6][7]

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, combine 364 g of dipotassium 2,6-naphthalenedisulfonate with 560 g of a 50% aqueous solution of potassium hydroxide.[5]
- **Solvent Addition:** Add 2500 g of a hydrogenated triphenyl mixture to the reaction mixture with continuous stirring.[5]

- Dehydration and Reaction: Heat the mixture to 310 °C under a nitrogen stream to dehydrate, and then maintain the temperature with stirring for 3 hours to complete the reaction.[5]
- Work-up: After cooling, add 2 liters of water to the reaction mixture to separate the hydrogenated triphenyl layer.[5]
- Purification: Decolorize the aqueous layer with activated carbon and then precipitate the product by adding dilute sulfuric acid.[5] This process can yield up to 92.6% of **2,6-dihydroxynaphthalene**. [5]



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Caption: Synthesis workflow of **2,6-dihydroxynaphthalene** via alkali fusion.

Purification by Recrystallization

Recrystallization is a standard technique to purify the crude product.

Experimental Protocol:

- Solvent Selection: Choose a suitable solvent or solvent mixture in which **2,6-dihydroxynaphthalene** is soluble at high temperatures but sparingly soluble at low temperatures.
- Dissolution: Dissolve the crude **2,6-dihydroxynaphthalene** in a minimal amount of the hot solvent to form a saturated solution.[8]
- Hot Filtration: If insoluble impurities are present, perform a hot gravity filtration to remove them.[8]
- Crystallization: Allow the hot, clear solution to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to promote crystal formation.[9]

- Isolation: Collect the purified crystals by vacuum filtration, washing them with a small amount of cold solvent.[8]
- Drying: Dry the crystals to remove any residual solvent.

Analytical Methods

The purity and identity of **2,6-dihydroxynaphthalene** can be assessed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. For the analysis of dihydroxynaphthalenes, derivatization is often required to increase their volatility.

Experimental Protocol (General approach based on related compounds):

- Sample Preparation:
 - Derivatization: Convert the hydroxyl groups of **2,6-dihydroxynaphthalene** into more volatile trimethylsilyl (TMS) ethers by reacting with a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA).[10]
- GC-MS Analysis:
 - Injection: Inject the derivatized sample into the GC.
 - Separation: Use a suitable capillary column (e.g., a non-polar or medium-polarity column) to separate the components of the sample based on their boiling points and interactions with the stationary phase.
 - Detection: The separated components are then introduced into the mass spectrometer for ionization and detection, providing a mass spectrum that can be used for identification.

Applications in Research and Development

2,6-Dihydroxynaphthalene serves as a valuable building block in various fields:

- **Polymer Chemistry:** It is a key monomer in the synthesis of high-performance polymers, including liquid crystalline polyesters and polyarylates, which possess excellent thermal and mechanical properties.[\[11\]](#)
- **Dye Synthesis:** Its chemical structure makes it an excellent precursor for the synthesis of a variety of dyes and pigments.[\[12\]](#)
- **Organic Synthesis:** It is used as a starting material or intermediate in the synthesis of more complex organic molecules, including pharmaceuticals and agrochemicals.[\[11\]](#)
- **Materials Science:** It finds applications in the development of organic semiconductors and fluorescent materials.[\[11\]](#)

Biological Activity and Toxicological Profile

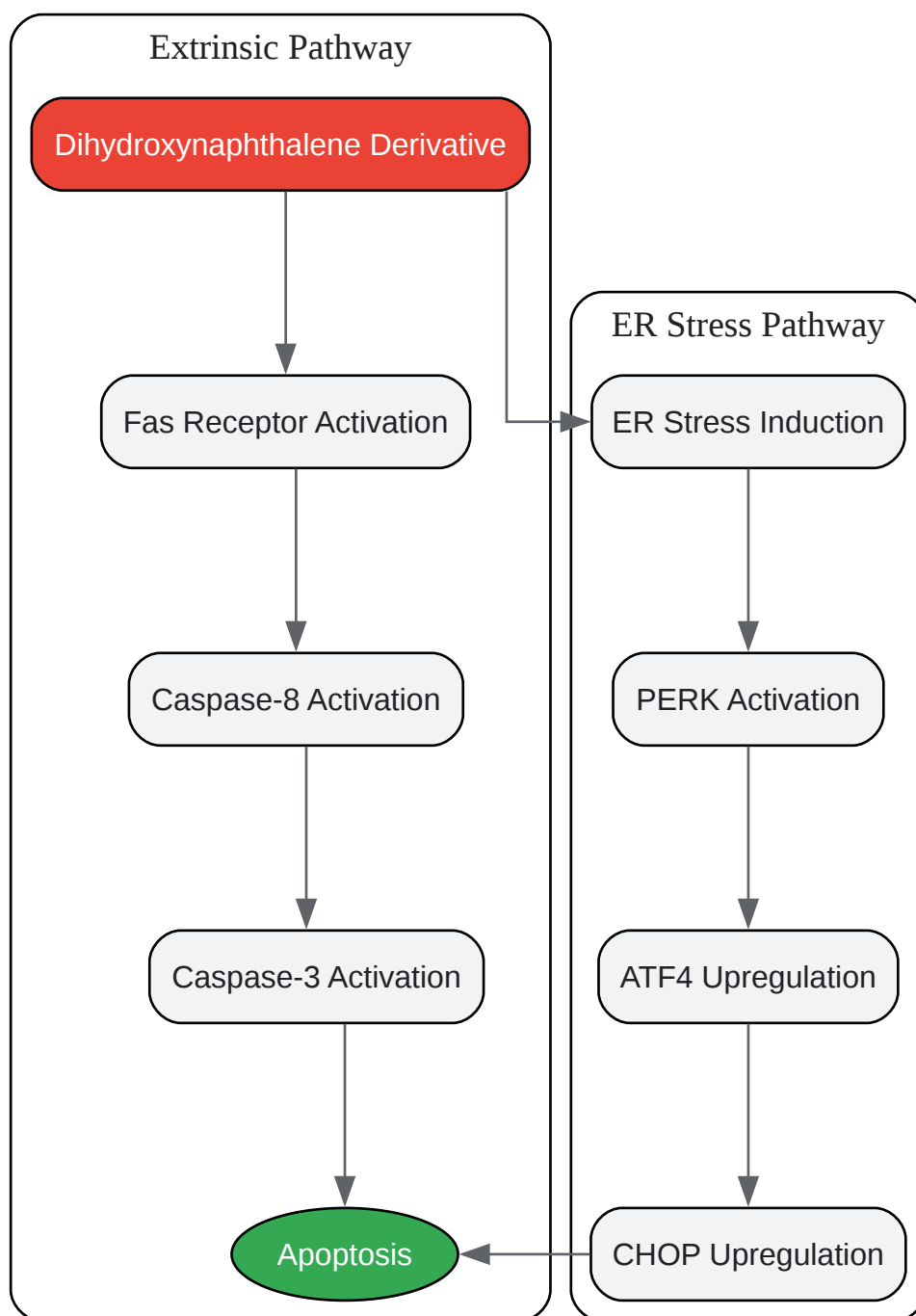
Biological Activity

- **Antiproliferative Activity:** **2,6-Dihydroxynaphthalene** has demonstrated the ability to inhibit the growth of certain cancer cell lines, suggesting its potential as a lead compound in cancer research.[\[11\]](#) The mechanism may involve the induction of apoptosis.[\[11\]](#)
- **Antioxidant Properties:** The hydroxyl groups on the naphthalene ring enable it to act as a hydrogen atom donor, thereby scavenging free radicals and exhibiting antioxidant effects.[\[13\]](#) The antioxidant capacity is influenced by the position of the hydroxyl groups.[\[14\]](#)
- **Antimicrobial Activity:** It has been shown to possess antimicrobial properties against various microorganisms.[\[11\]](#)

Representative Signaling Pathway: Induction of Apoptosis

While the specific signaling pathways for **2,6-dihydroxynaphthalene** are still under investigation, studies on structurally similar dihydroxynaphthalene derivatives provide insights into their potential mechanisms of action in cancer cells. For instance, a related compound, 6,7-dihydroxy-2-(4'-hydroxyphenyl)naphthalene, has been shown to induce apoptosis in human colorectal cancer cells through the activation of the extrinsic apoptosis and endoplasmic reticulum (ER) stress pathways.[\[15\]](#)[\[16\]](#)[\[17\]](#)

This involves the upregulation of key proteins such as Fas, which initiates the extrinsic apoptotic cascade, and ER stress markers like PERK, ATF4, and CHOP, leading to programmed cell death.^{[15][16][17]}



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Caption: Representative signaling pathway for dihydroxynaphthalene-induced apoptosis.

Toxicological Summary

2,6-Dihydroxynaphthalene is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][18][19]

Hazard Statement	GHS Classification
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Handling and Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection.[2]
- Handle in a well-ventilated area to avoid inhalation of dust.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water. [2]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[2]

This technical guide is intended for informational purposes for qualified professionals and should not be considered a substitute for a comprehensive safety data sheet (SDS) and thorough risk assessment before handling this chemical.

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